

An In-depth Technical Guide to DIPSO Sodium Salt: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DIPSO sodium salt

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Abstract

DIPSO sodium salt, or 3-(N,N-Bis[2-hydroxyethyl]amino)-2-hydroxypropanesulfonic acid sodium salt, is a zwitterionic biological buffer widely utilized in biochemical and molecular biology research. Its primary function is to maintain a stable pH in the physiological range, which is critical for the structure and function of biological molecules and the accuracy of experimental results. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and diverse applications of **DIPSO sodium salt**, with a focus on its utility in research and development. This document also includes quantitative data, a discussion of experimental considerations, and visualizations to illustrate its role in biochemical workflows.

Chemical Structure and Identification

DIPSO sodium salt is the sodium salt of DIPSO (3-(N,N-Bis[2-hydroxyethyl]amino)-2-hydroxypropanesulfonic acid). The presence of both a tertiary amine and a sulfonic acid group gives it its zwitterionic character at physiological pH.

Chemical Structure:

Figure 1: Chemical structure of **DIPSO sodium salt**.

Table 1: Chemical Identifiers and Properties

Property	Value
Chemical Name	3-[N,N-Bis(2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid sodium salt
Synonyms	3-[N,N-Bis(hydroxyethyl)amino]-2-hydroxypropanesulphonic acid sodium salt
CAS Number	102783-62-0[1][2]
Molecular Formula	C ₇ H ₁₆ NNaO ₆ S[1][2]
Molecular Weight	265.26 g/mol [1][2][3][4]
Appearance	White crystalline powder[1][3][4]
Purity	≥ 99% (by titration)[1]

Physicochemical Properties and Quantitative Data

The utility of **DIPSO sodium salt** as a biological buffer is defined by its physicochemical properties, particularly its pKa value and its stability across a range of temperatures.

Table 2: Physicochemical Properties of DIPSO

Property	Value
Useful pH Range	7.0 - 8.2[3][4][5]
pKa at 25°C	7.6[3][4]
Storage Temperature	Room Temperature[1]

pKa as a Function of Temperature:

The pKa of a buffer is temperature-dependent. For precise experimental control, it is crucial to consider this relationship.

Table 3: pK₂ of DIPSO at Various Temperatures

Temperature (°C)	pK ₂
5	7.979
10	7.893
15	7.811
20	7.732
25	7.657
30	7.585
37	7.495
40	7.448
45	7.384
50	7.323
55	7.265

This data is adapted from a study on the thermodynamic quantities of DIPSO.

Experimental Protocols and Considerations

While specific, detailed protocols for the use of **DIPSO sodium salt** are often embedded within larger experimental methodologies, this section provides a general protocol for the preparation of a DIPSO buffer and highlights key considerations for its use.

General Protocol for DIPSO Buffer Preparation

This protocol describes the preparation of a 0.1 M DIPSO buffer solution. The final pH should be adjusted using a strong acid or base.

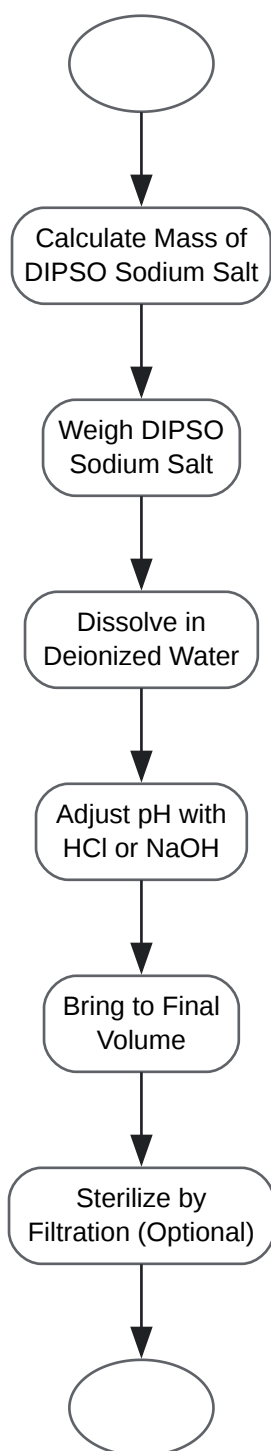
Materials:

- **DIPSO sodium salt** (MW: 265.26 g/mol)
- Deionized water

- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flask

Procedure:

- Calculate the required mass of **DIPSO sodium salt**. For 1 liter of a 0.1 M solution, weigh out 26.526 g of **DIPSO sodium salt**.
- Dissolve the **DIPSO sodium salt**. Add the weighed powder to a beaker containing approximately 800 mL of deionized water. Stir using a magnetic stirrer until fully dissolved.
- Adjust the pH. Place the pH electrode in the solution and monitor the pH. Slowly add small volumes of HCl or NaOH to adjust the pH to the desired value within the buffer's effective range (pH 7.0 - 8.2).
- Bring to final volume. Once the desired pH is reached, transfer the solution to a 1 L volumetric flask. Rinse the beaker with deionized water and add the rinsing to the volumetric flask. Add deionized water to the 1 L mark.
- Sterilization (if required). For cell culture or other sterile applications, the buffer solution can be sterilized by filtration through a 0.22 μm filter.



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Figure 2: General workflow for DIPSO buffer preparation.

Key Experimental Considerations

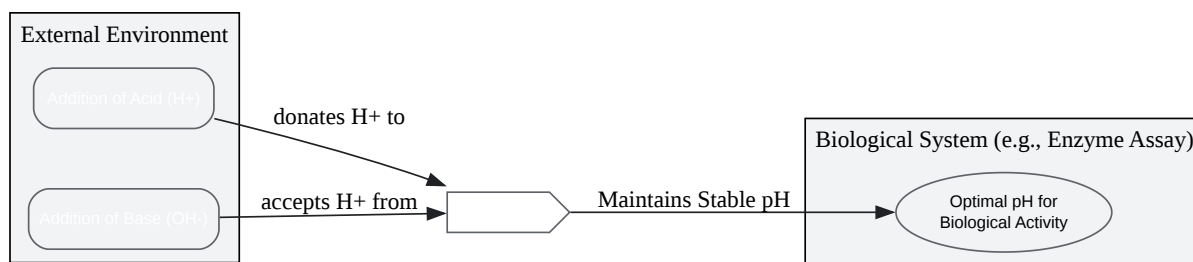
- **Metal Ion Chelation:** DIPSO is known to form complexes with some metal ions. This can be a consideration in experiments where the concentration of free metal ions is critical.
- **Ionic Strength:** The ionic strength of the buffer can affect protein solubility and enzyme kinetics. It may be necessary to adjust the ionic strength of the DIPSO buffer with a neutral salt like NaCl or KCl for specific applications.
- **Temperature Effects:** As shown in Table 3, the pKa of DIPSO is temperature-dependent. The pH of the buffer should be adjusted at the temperature at which the experiment will be performed.

Applications in Research and Development

DIPSO sodium salt's stable buffering capacity in the physiological pH range makes it a valuable tool in a variety of applications.

Biotechnology and Molecular Biology

- **Enzyme Assays:** Maintaining a constant pH is crucial for studying enzyme kinetics, as enzyme activity is highly pH-dependent. DIPSO is used to prepare buffers for a wide range of enzyme assays.
- **Protein Purification and Electrophoresis:** DIPSO buffers are employed in various stages of protein purification, including chromatography and dialysis, to maintain the stability and native conformation of proteins.^[5] In protein electrophoresis, DIPSO helps to maintain a stable pH during the separation process, ensuring reproducible results.^[6]
- **Cell Culture:** DIPSO has been investigated for use in cell culture media, particularly in the field of assisted reproductive technology (ART). Studies have shown that DIPSO, alone or in combination with other buffers like MOPS and HEPES, can effectively maintain the pH of media used for gamete and embryo manipulation outside of a CO₂ incubator.^{[7][8]} This is critical for procedures such as in vitro fertilization (IVF) and intracytoplasmic sperm injection (ICSI).^{[7][9][10][11]}



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Figure 3: Role of DIPSO buffer in maintaining pH homeostasis.

Pharmaceutical Formulations

DIPSO sodium salt can be used in pharmaceutical formulations to enhance the solubility and stability of active pharmaceutical ingredients (APIs).[1] Its buffering capacity helps to maintain the desired pH of a formulation, which can be critical for drug efficacy and shelf-life.

Cosmetics

In the cosmetics industry, **DIPSO sodium salt** can function as a mild surfactant and stabilizer.[1] It helps to improve the texture and performance of cosmetic products while being gentle on the skin.[1]

Signaling Pathways

Currently, there is no direct evidence to suggest that **DIPSO sodium salt** is an active component in any specific signaling pathway. Its role in the study of signaling pathways is indirect, where it is used as a buffering agent to maintain the pH of the experimental system, thereby ensuring the physiological relevance and reproducibility of the results.

Conclusion

DIPSO sodium salt is a versatile and reliable zwitterionic buffer with a proven track record in a wide range of scientific and industrial applications. Its ability to maintain a stable pH in the physiological range, coupled with its compatibility with many biological systems, makes it an

indispensable tool for researchers, scientists, and drug development professionals. A thorough understanding of its physicochemical properties and careful consideration of experimental parameters will ensure its effective use in achieving accurate and reproducible results.

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- To cite this document: BenchChem. [An In-depth Technical Guide to DIPSO Sodium Salt: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022819#dipso-sodium-salt-structure]

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